

Core Physicochemical Properties

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Compound Focus: Propylparaben Sodium

CAS No.: 35285-69-9

Cat. No.: S742810

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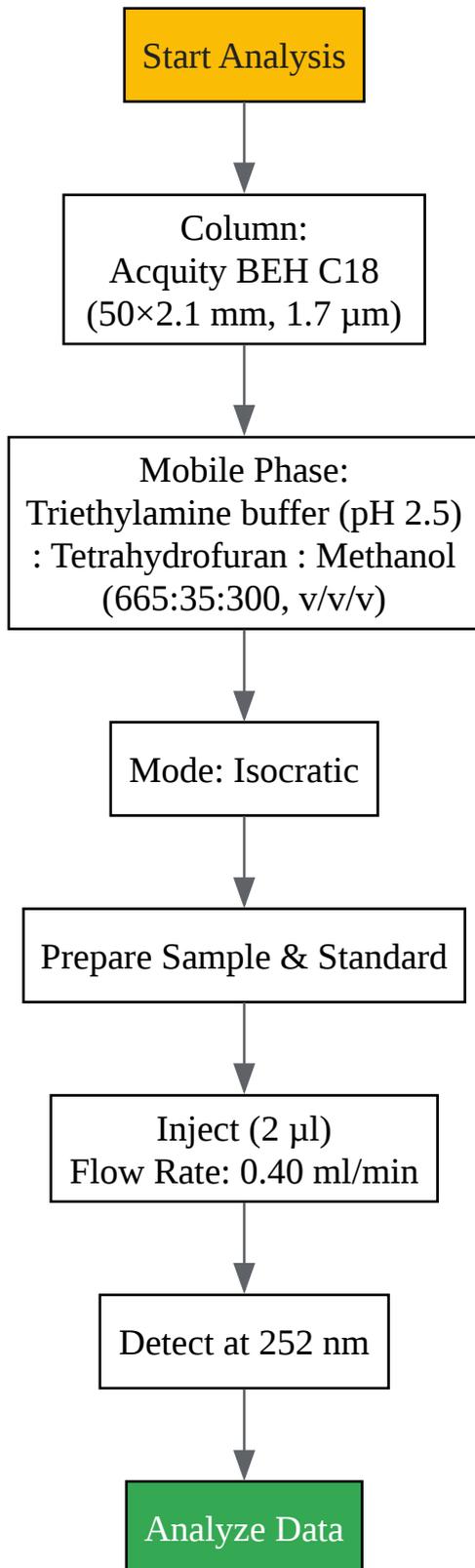
The following table summarizes the key technical data for **propylparaben sodium**:

Property	Value / Description
pKa	8.46 (at 20 °C) [1]
CAS Registry Number	35285-69-9 [1]
Molecular Formula	$C_{10}H_{11}NaO_3$ [1] [2]
Molecular Weight	204.2 g/mol [1]
Appearance	White to Off-White crystalline powder, hygroscopic [1] [3]
Melting Point	302 °C [1]
pH (1g/l, H ₂ O)	9.5 - 10.5 [1]
Water Solubility	Freely soluble; 1000 g/L at 23°C [1]

Analytical Method for Quantification

For reliable identification and quantification in formulations, a validated Reverse-Phase Ultra-Performance Liquid Chromatography (RP-UPLC) method can be employed [4]. The following diagram illustrates the

general workflow for sample analysis using this method.



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Workflow for the RP-UPLC analysis of **propylparaben sodium**.

Detailed Chromatographic Conditions

- **Stationary Phase:** Acquity ethylene bridged hybrid (BEH) C18 column (50 × 2.1 mm, 1.7 μm particle size) [4].
- **Mobile Phase:** Triethylamine buffer (pH adjusted to 2.5 with orthophosphoric acid):tetrahydrofuran:methanol in a ratio of **665:35:300 (v/v/v)** [4].
- **Detection:** UV detection at **252 nm** [4].
- **Flow Rate & Injection Volume:** **0.40 ml/min** with an injection volume of **2 μl** [4].
- **Run Time:** **10 minutes** [4].
- **Linearity:** The method is linear for sodium propylparaben in the concentration range of **2.38-7.13 μg/ml** [4].

Properties and Formulation Considerations

- **Solubility Profile:** **Propylparaben sodium** is freely soluble in water and sparingly soluble in ethanol (96%), which guides the choice of solvent for liquid formulations [1].
- **Stability and Storage:** The compound is **hygroscopic** and should be stored in a cool, dry place at +15°C to +25°C [1] [3]. Formulations should avoid highly alkaline conditions (pH > 8) where preservative efficacy decreases [5].
- **Safety and Regulatory Status:** While historically considered safe, recent studies and regulatory changes indicate a shifting landscape. A 2024 study reported that propylparaben can induce cytotoxicity and apoptosis in human trophoblast cells [6]. California has passed a law to ban propylparaben in foods by 2027 [7].

Research and Development Context

The pKa value is central to the compound's behavior. At a formulation pH below the pKa, the protonated form dominates, which can reduce water solubility. At a pH above the pKa, the deprotonated form (the salt) prevails, ensuring high aqueous solubility, which is why the sodium salt is commonly used in water-based products [5].

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